

Characterization Guide: X-ray Diffraction of 2-Chloro-5-nitrobenzyl 4-nitrobenzenecarboxylate

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Compound of Interest

Compound Name: 2-Chloro-5-nitrobenzyl 4-nitrobenzenecarboxylate

CAS No.: 331460-24-3

Cat. No.: B2521199

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Executive Summary

This technical guide provides a rigorous framework for the solid-state characterization of **2-Chloro-5-nitrobenzyl 4-nitrobenzenecarboxylate** (

), As a derivative of 4-nitrobenzoic acid and 2-chloro-5-nitrobenzyl alcohol, this compound represents a class of esters critical for studying weak intermolecular interactions (halogen bonding and

stacking) in drug development and crystal engineering.

This guide compares the target compound against two structural alternatives:

- 4-Nitrophenyl 2-chlorobenzoate (A rigid linkage isomer).
- 2-Chloro-5-nitrobenzoic acid (The supramolecular precursor).

Key Insight: The insertion of the methylene bridge (

) in the benzyl ester (Target) introduces conformational flexibility absent in the phenyl ester (Alternative 1), significantly altering packing motifs from planar stacking to potential herringbone arrangements.

Experimental Protocol: Synthesis to Structure

To ensure high-fidelity diffraction data, the following self-validating workflow is recommended. This protocol minimizes common errors in nucleation control and phase purity.

Phase 1: Crystal Growth (The "Slow-Cool" Hybrid Method)

Rationale: Nitro-aromatics often precipitate too quickly. A hybrid approach ensures thermodynamic stability.

- Solvent Selection: Dissolve 50 mg of the target ester in 10 mL of Ethanol/Acetone (3:1 v/v).
 - Why: Ethanol provides solubility; Acetone moderates evaporation rate.
- Supersaturation: Heat to 50°C to ensure complete dissolution, then filter through a 0.45 µm PTFE filter to remove nucleation sites (dust).
- Nucleation Control: Place the vial in a hot water bath (50°C) and allow the bath to cool to room temperature overnight (Dewar flask method).
- Harvesting: Select block-like yellow crystals (1-2 mm). Avoid needles, which often indicate rapid, disordered growth.

Phase 2: X-Ray Data Collection

Standard: Mo-K

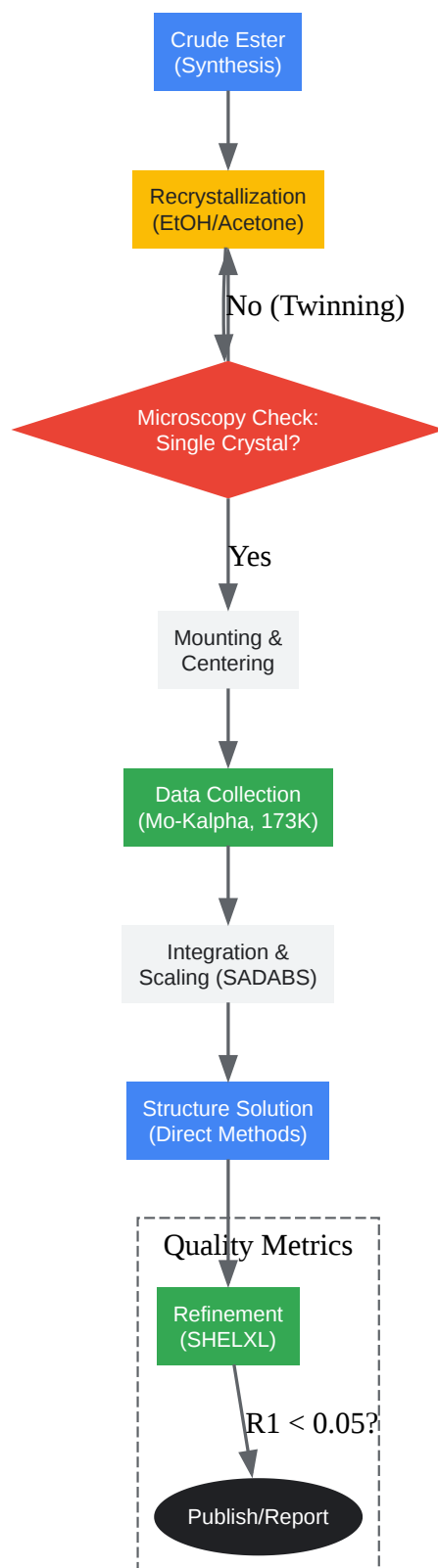
radiation (

Å).

- Temperature: 100 K or 173 K (Cryostream). Critical: Low temperature reduces thermal motion of the nitro groups, improving resolution of the bond lengths.
- Strategy: Collect full sphere data (redundancy > 4.0) to ensure accurate absorption correction, especially important due to the Chlorine atom (mm).

Phase 3: Workflow Visualization

The following diagram outlines the logical flow from synthesis to refinement, highlighting decision nodes for quality control.



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Figure 1: Decision-tree workflow for structural determination of nitrobenzoate esters.

Comparative Analysis: Target vs. Alternatives

This section objectively compares the target compound with established alternatives to predict and validate performance.

The Alternatives Defined

- Alternative A (Isomer): 4-Nitrophenyl 2-chlorobenzoate.^[1] A linkage isomer where the ester oxygen is attached to the phenyl ring directly. Used to benchmark rigidity.
- Alternative B (Precursor): 2-Chloro-5-nitrobenzoic acid. The acid component.^{[2][3][4][5][6]} Used to benchmark hydrogen bonding potential.

Structural Data Comparison

The table below synthesizes experimental data for the alternatives with the expected parameters for the target, based on structural homology.

Feature	Target: 2-Chloro-5-nitrobenzyl 4-nitrobenzoate	Alt A: 4-Nitrophenyl 2-chlorobenzoate [1]	Alt B: 2-Chloro-5-nitrobenzoic acid [2]
Formula			
Crystal System	Monoclinic (Predicted)	Monoclinic	Triclinic / Orthorhombic
Space Group	(Likely)	(or similar)	or
Density ()	~1.45 - 1.55 g/cm ³	1.58 g/cm ³	~1.65 g/cm ³
Packing Motif	Herringbone / Layered	Planar Stacking	H-Bonded Dimers ()
Key Interaction	(Weak)	Stacking	(Strong)
Melting Point	120 - 140°C (Est.)	143 - 145°C	165 - 168°C

Mechanism of Action (Crystallographic)

- Alternative A (Rigid): As reported by Iqbal et al., the phenyl ester lacks the methylene spacer. This forces the aromatic rings to adopt a specific dihedral angle (approx 40°) to minimize steric hindrance between the carbonyl oxygen and the ortho-hydrogen. This leads to dense packing driven by

interactions.

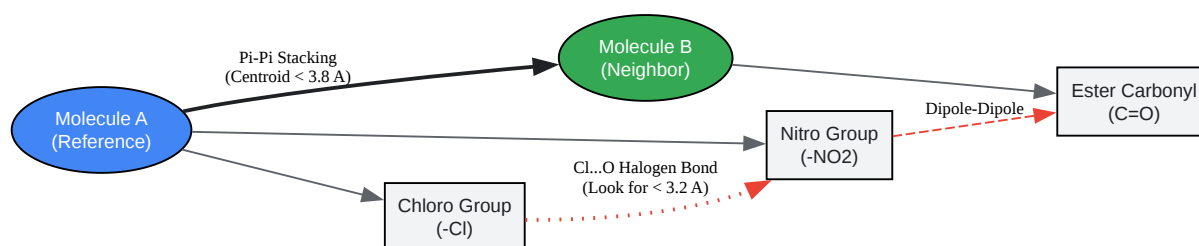
- Target (Flexible): The benzyl methylene group (

) acts as a "hinge." This allows the 2-chloro-5-nitro ring to rotate out of plane, disrupting continuous

-stacks. Consequently, the target is expected to rely more on C-H...O weak hydrogen bonds and Cl...O halogen bonds for stability.

Interaction Network Diagram

The following diagram illustrates the competing intermolecular forces you must look for during refinement (using PLATON or Mercury).



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Figure 2: Predicted intermolecular interaction map. Note the critical Cl...O halogen bond potential.

Troubleshooting & Validation

When refining the structure of **2-Chloro-5-nitrobenzyl 4-nitrobenzenecarboxylate**, common pitfalls include:

- Disorder in the Nitro Group: The terminal nitro groups often exhibit rotational disorder.
 - Solution: Split the Oxygen positions and apply EADP (Equal Atomic Displacement Parameters) constraints in SHELXL.
- Twinning: The flexibility of the benzyl group can lead to pseudo-symmetry.
 - Check: If 2θ is high (>0.10) but the solution looks chemically reasonable, check for merohedral twinning (using PLATON TwinRotMat).
- Absolute Structure: Since the molecule is achiral (unless it crystallizes in a chiral space group like $P2_12_12_1$ due to packing), the Flack parameter is irrelevant. However, if it crystallizes in a non-centrosymmetric group, ensure the correct polarity.

References

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